

WAY-600: A Comparative Analysis of Kinase Selectivity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: WAY-600
CAS No.: 1062159-35-6
Cat. No.: B1684597

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

WAY-600 is a potent, ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR), a crucial serine/threonine kinase that regulates cell growth, proliferation, and survival.^{[1][2]} Understanding the selectivity profile of kinase inhibitors like **WAY-600** is paramount for predicting their therapeutic efficacy and potential off-target effects. This guide provides a comparative analysis of **WAY-600**'s selectivity against other kinases, supported by available experimental data.

Quantitative Selectivity Profile of WAY-600

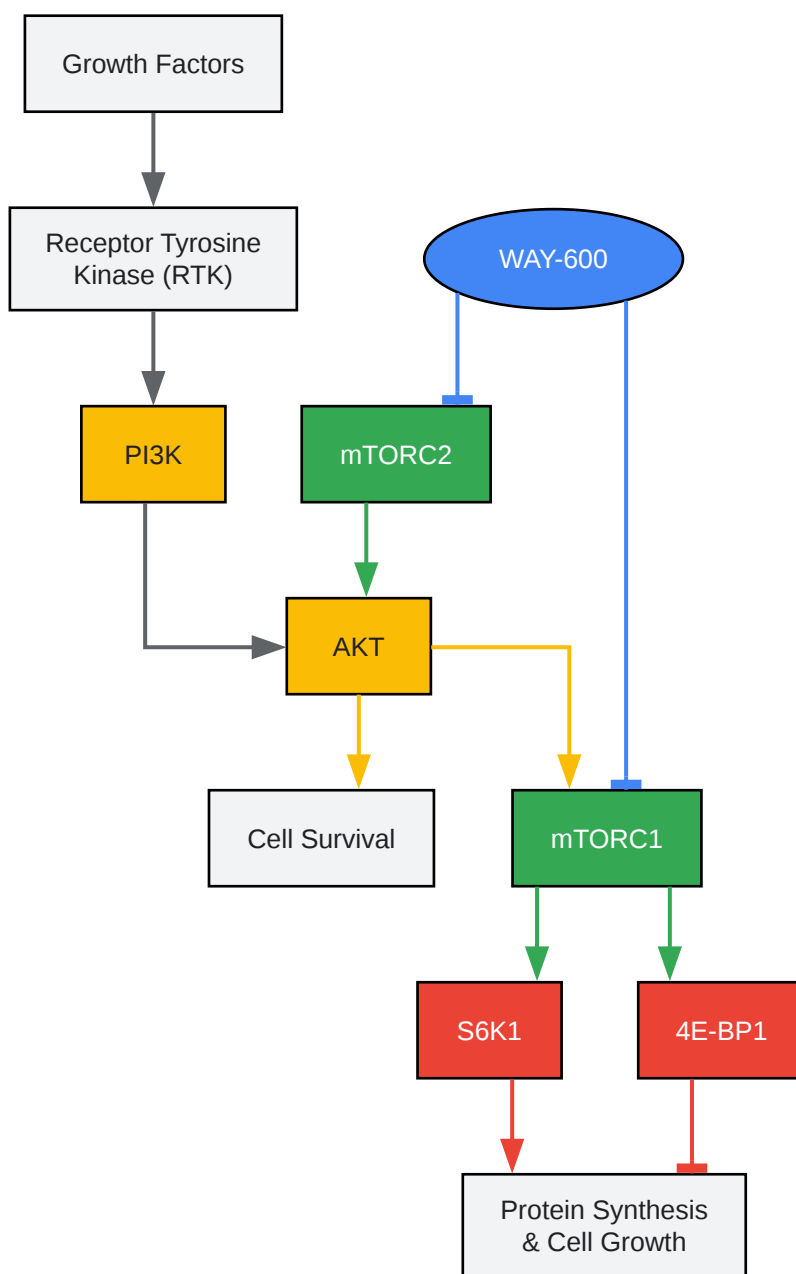
WAY-600 demonstrates high potency against its primary target, mTOR, with a reported half-maximal inhibitory concentration (IC₅₀) of approximately 9 nM.^[1] Its selectivity has been most notably characterized against the closely related phosphoinositide 3-kinase (PI3K) family, showcasing a significant therapeutic window.

Kinase Target	IC50 (nM)	Selectivity vs. mTOR	Reference
mTOR	~9	-	[1]
PI3K α	>900	>100-fold	[1]
PI3K γ	>4500	>500-fold	[1]

Note: While it has been reported that **WAY-600** was tested against a panel of 24 other protein kinases and showed insignificant activity, the specific data from this panel is not publicly available.

Signaling Pathway Context

WAY-600 exerts its effects by inhibiting both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2). This dual inhibition blocks the phosphorylation of key downstream effectors involved in protein synthesis and cell survival.

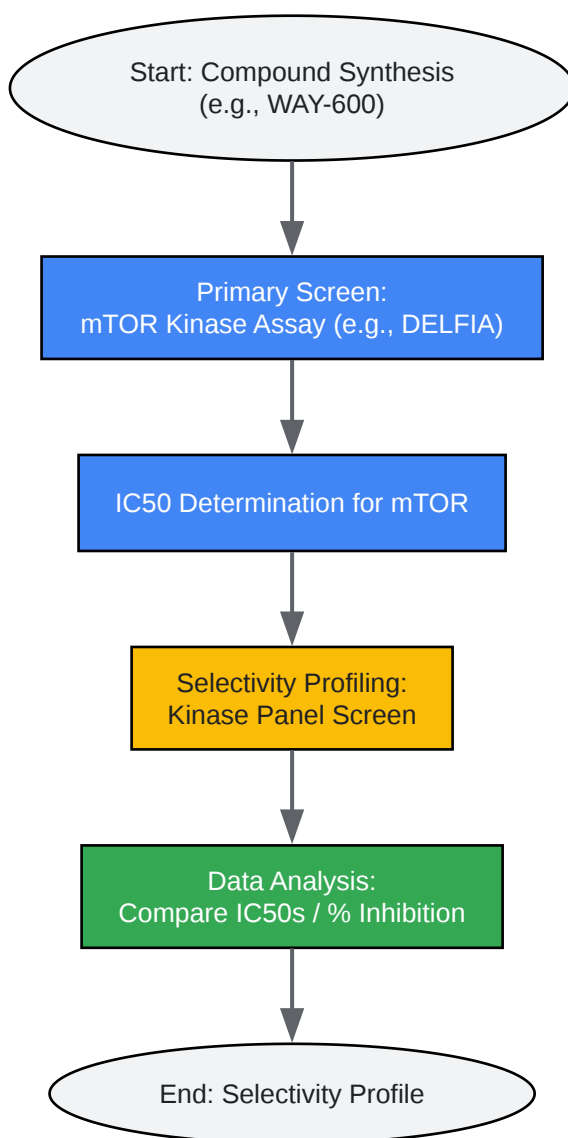


[Click to download full resolution via product page](#)

Caption: Simplified mTOR signaling pathway showing inhibition points of **WAY-600**.

Experimental Methodologies

The kinase selectivity of **WAY-600** and other mTOR inhibitors is typically determined through a series of in vitro kinase assays. The following outlines a general workflow for such an assessment.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for determining kinase inhibitor selectivity.

mTOR Kinase Inhibition Assay (DELFI A Method)

A common method for quantifying mTOR inhibition is the Dissociation-Enhanced Lanthanide Fluorescent Immunoassay (DELFI A).

Protocol Outline:

- Immobilization: A recombinant mTOR substrate, such as a His-tagged S6K1, is coated onto a microtiter plate.

- **Kinase Reaction:** Recombinant mTOR enzyme is incubated with the substrate in the presence of ATP and varying concentrations of the inhibitor (e.g., **WAY-600**).
- **Detection:** A europium-labeled antibody specific for the phosphorylated substrate is added.
- **Signal Generation:** After washing away unbound reagents, an enhancement solution is added, which dissociates the europium ions and forms a new, highly fluorescent chelate.
- **Data Acquisition:** The time-resolved fluorescence is measured, which is proportional to the amount of substrate phosphorylation.
- **Analysis:** The data is used to calculate the percent inhibition at each inhibitor concentration and to determine the IC50 value.

Immune-Complex Kinase Assay

To assess mTORC1 and mTORC2 activity from cell lysates, an immune-complex kinase assay can be performed.

Protocol Outline:

- **Cell Lysis:** Cells treated with the inhibitor are lysed to release protein complexes.
- **Immunoprecipitation:** Antibodies specific for mTORC1 (e.g., anti-Raptor) or mTORC2 (e.g., anti-Rictor) components are used to isolate the respective complexes.
- **Kinase Assay:** The immunoprecipitated complexes are incubated with a specific substrate (e.g., recombinant AKT for mTORC2 or S6K1 for mTORC1) and ATP.
- **Detection:** The phosphorylation of the substrate is detected, typically by western blotting with a phospho-specific antibody or by incorporating radiolabeled ATP and measuring radioactivity.
- **Analysis:** The level of substrate phosphorylation in the presence of the inhibitor is compared to a control to determine the extent of inhibition.

Conclusion

The available data strongly indicate that **WAY-600** is a potent and highly selective inhibitor of mTOR, with a particularly favorable selectivity profile against the closely related PI3K kinases. This high selectivity is a desirable characteristic for a therapeutic agent, as it may minimize off-target effects and associated toxicities. However, to fully characterize its safety and mechanism of action, a comprehensive selectivity screen against a broad panel of human kinases would be necessary. The experimental protocols outlined above provide a framework for conducting such in-depth profiling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- 2. WAY-600 - Immunomart [immunomart.com]
- To cite this document: BenchChem. [WAY-600: A Comparative Analysis of Kinase Selectivity]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1684597/docs#way-600-a-comparative-analysis-of-kinase-selectivity\]](https://www.benchchem.com/product/b1684597/docs#way-600-a-comparative-analysis-of-kinase-selectivity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)